

# Perylene dU phosphoramidite CAS number and supplier information

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## Compound of Interest

Compound Name: Perylene dU phosphoramidite

Cat. No.: B15556769

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## Perylene dU Phosphoramidite: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, **Perylene dU phosphoramidite** emerges as a powerful tool for the synthesis of fluorescently labeled oligonucleotides. Its unique photophysical properties make it particularly valuable for applications in diagnostics and the study of nucleic acid interactions. This guide provides an in-depth overview of its core technical aspects, including its chemical identity, supplier information, and a detailed look at its application in oligonucleotide synthesis and mismatch detection.

### Core Compound Information

**Perylene dU phosphoramidite** is a modified deoxyuridine nucleoside carrying a perylene moiety. This polycyclic aromatic hydrocarbon is a highly photostable fluorophore with a quantum yield approaching unity. The electronic coupling between the perylene fluorophore and the deoxyuridine base makes its fluorescence sensitive to the local environment, particularly to base pairing.

Table 1: Chemical and Physical Properties of **Perylene dU Phosphoramidite**

| Property           | Value  |
|--------------------|--|
| CAS Number         | 908117-78-2[1][2]                              |
| Molecular Formula  | C61H57N4O8P[1]                                 |
| Appearance         | Orange solid                                   |
| Solubility         | Good in dichloromethane and acetonitrile[1][2] |
| Storage Conditions | -20°C in the dark, desiccated[1]               |

## Key Suppliers

Several reputable suppliers offer **Perylene dU phosphoramidite** for research and development purposes. These include:

- Lumiprobe[1]
- Glen Research[3]
- Eurogentec[4]
- AxisPharm[5]
- Metkinen Chemistry[6]

## Application in Oligonucleotide Synthesis

**Perylene dU phosphoramidite** is designed for seamless integration into standard automated oligonucleotide synthesis protocols using phosphoramidite chemistry. This method allows for the site-specific incorporation of the fluorescent-labeled nucleoside into a growing DNA or RNA chain.

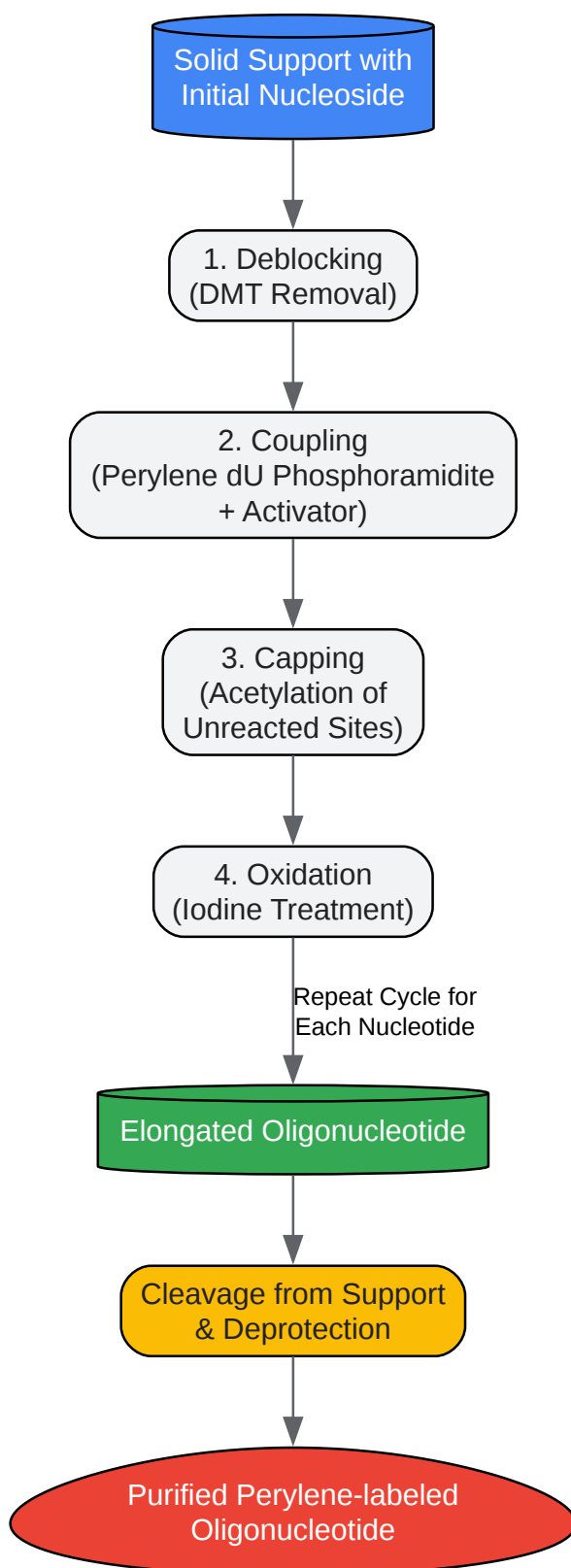
## Experimental Protocol: Automated Oligonucleotide Synthesis

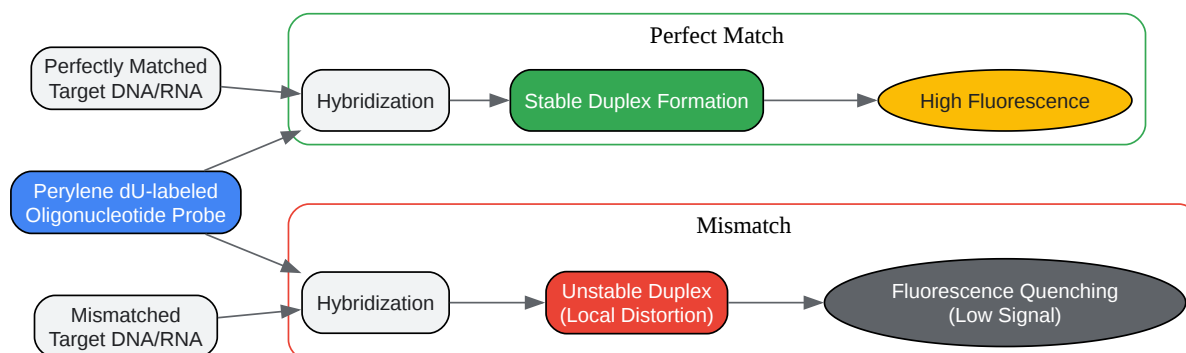
The incorporation of **Perylene dU phosphoramidite** follows the standard cycle of phosphoramidite-based solid-phase oligonucleotide synthesis. No special handling, coupling,

or deprotection conditions are generally required.

- **Deblocking (Detritylation):** The first step involves the removal of the 5'-dimethoxytrityl (DMT) protecting group from the support-bound nucleoside using a mild acid, typically trichloroacetic acid (TCA) in dichloromethane. This exposes the 5'-hydroxyl group for the subsequent coupling reaction.
- **Coupling:** The **Perylene dU phosphoramidite** is activated with an activating agent, such as tetrazole or a derivative, and then coupled to the free 5'-hydroxyl group of the growing oligonucleotide chain. A recommended coupling time for **Perylene dU phosphoramidite** is 6 minutes to ensure high coupling efficiency.<sup>[3]</sup>
- **Capping:** To prevent unreacted 5'-hydroxyl groups from participating in subsequent cycles, a capping step is performed using a mixture of acetic anhydride and 1-methylimidazole. This permanently blocks any failure sequences.
- **Oxidation:** The newly formed phosphite triester linkage is oxidized to a more stable phosphate triester using an oxidizing agent, typically an iodine solution.

This four-step cycle is repeated for each subsequent nucleotide to be added to the oligonucleotide chain.





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